

# pentyl nitrite molecular weight and formula

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## Compound of Interest

Compound Name: *Pentyl nitrite*

Cat. No.: *B7769354*

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## An In-depth Technical Guide to **Pentyl Nitrite**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **pentyl nitrite**, detailed experimental protocols for its synthesis, and an examination of its primary physiological mechanism of action.

## Chemical and Physical Properties

**Pentyl nitrite**, also known as n-amyl nitrite, is an alkyl nitrite with the chemical formula  $C_5H_{11}NO_2$ .<sup>[1][2][3][4]</sup> It is recognized for its role as a vasodilator agent and is used in various chemical syntheses.<sup>[1]</sup> The term "amyl nitrite" can encompass several isomers, with n-**pentyl nitrite** being the straight-chain form.<sup>[5]</sup>

## Quantitative Data Summary

The key quantitative properties of n-**pentyl nitrite** are summarized in the table below for ease of reference and comparison.

Property	Value	Citations
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	[1][5][2][3][4]
Molecular Weight	117.15 g/mol	[1][2][3][4]
Density	0.88 g/cm <sup>3</sup> at 20 °C	
Boiling Point	104 °C at 1013 hPa	[6]
Vapor Pressure	65 hPa at 20 °C	
Flash Point	0 °C	
Autoignition Temperature	205 °C	
Refractive Index	1.3851 at 20 °C/D	[1]

## Experimental Protocols

### Synthesis of n-Pentyl Nitrite

The synthesis of **n-pentyl nitrite** is typically achieved through the esterification of n-pentanol (amyl alcohol) with nitrous acid. The following protocol details a common laboratory procedure.

Materials:

- 1-Pentanol (n-amyl alcohol)
- Sodium nitrite (NaNO<sub>2</sub>)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium Bicarbonate (NaHCO<sub>3</sub>)
- Sodium Chloride (NaCl)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Distilled Water
- Ice

#### Procedure:

- **Preparation of Nitrite Solution:** Dissolve 24 g (0.347 mol) of sodium nitrite in 94 mL of water in a flask. Cool the flask in an ice-salt bath until the temperature reaches 0 °C or slightly below.[5]
- **Preparation of Alcohol-Acid Mixture:** In a separate beaker, prepare a mixture of 27.5 mL (0.25 mol) of 1-pentanol, 8 mL of concentrated sulfuric acid, and 6 mL of water. Cool this mixture to 0 °C.[5]
- **Reaction:** Slowly add the cooled alcohol-acid mixture to the stirred sodium nitrite solution using a dropping funnel. The rate of addition must be carefully controlled to maintain the reaction temperature at or below 1 °C.[5] This addition process typically takes 45-60 minutes.
- **Incubation:** After the addition is complete, allow the mixture to stand for 1.5 hours. During this time, sodium sulfate will precipitate.[5]
- **Separation and Washing:**
  - Filter the mixture to remove the precipitated sodium sulfate.
  - Transfer the filtrate to a separatory funnel. The upper, yellow layer is the crude **pentyl nitrite**.
  - Separate the crude **pentyl nitrite** layer.
  - Wash the organic layer with a solution containing 0.25 g of sodium bicarbonate and 3.0 g of sodium chloride in 12.5 mL of water to neutralize any remaining acid.[5]
- **Drying and Isolation:** Dry the washed **pentyl nitrite** over 3.0 g of anhydrous magnesium sulfate. The final product can be isolated by filtration.[5] The expected yield is approximately 76%.[5]

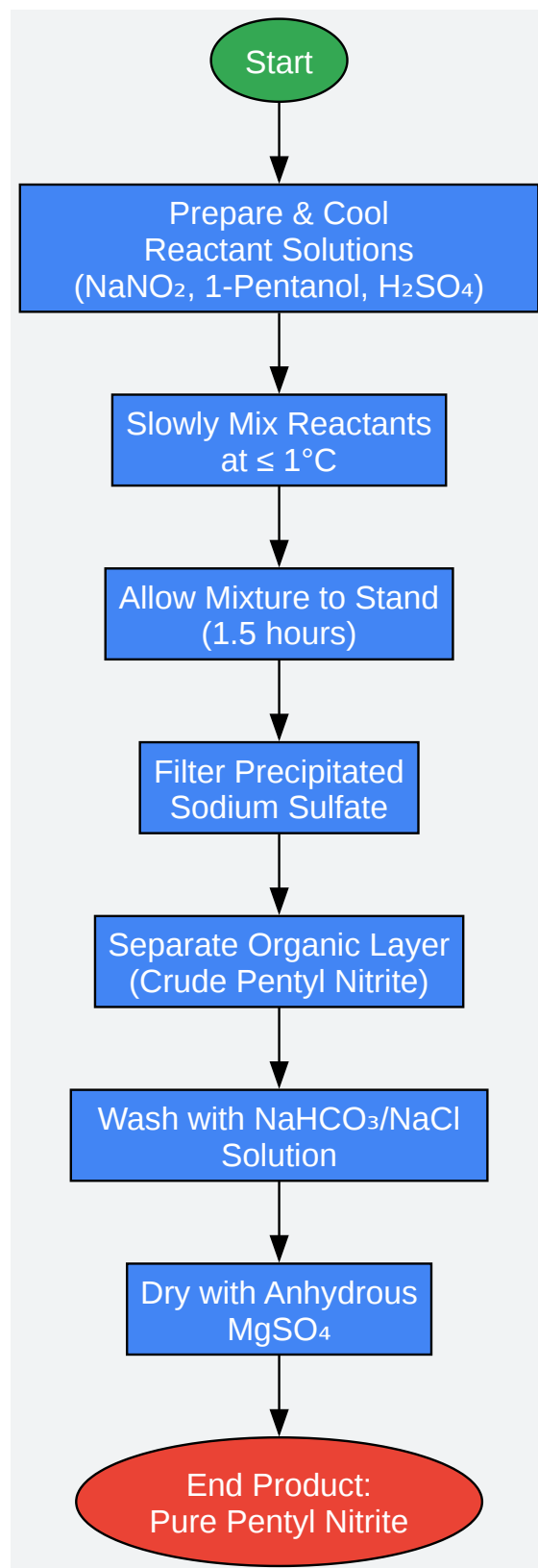
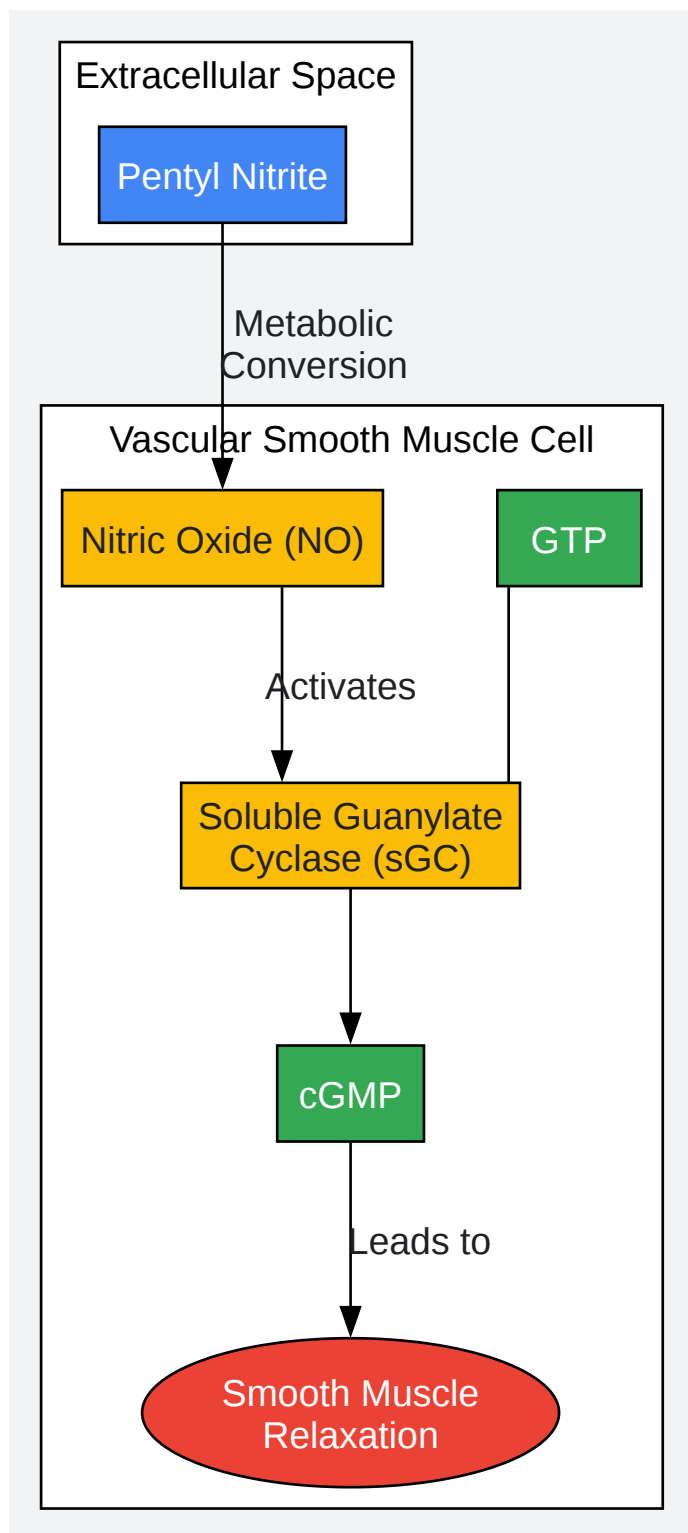
## Signaling Pathways and Mechanisms of Action

**Pentyl nitrite's** primary physiological effect is vasodilation, the widening of blood vessels, which leads to a decrease in blood pressure.[7] This effect is mediated by nitric oxide (NO).

## Vasodilation Signaling Pathway

Alkyl nitrites, including **pentyl nitrite**, act as a source of nitric oxide (NO).<sup>[7]</sup> NO is a potent signaling molecule that activates soluble guanylate cyclase (sGC) in vascular smooth muscle cells.<sup>[3][8]</sup> The activation of sGC leads to the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). The subsequent increase in intracellular cGMP concentration ultimately results in the relaxation of the smooth muscle, leading to vasodilation.

<sup>[9]</sup>



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)